

Pentadecanoic Acid (C15:0): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	2,3-Dihydro-4H-pyrano[2,3-c]pyridin-4-one
CAS No.:	2091452-31-0
Cat. No.:	B2809703

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Introduction

Pentadecanoic acid, also known as C15:0, is an odd-chain saturated fatty acid that is emerging as a crucial nutrient for metabolic and cellular health.^[1] Historically overlooked, recent evidence has illuminated its role as an essential fatty acid with pleiotropic benefits, rivaling well-known longevity-enhancing compounds.^[1] Circulating levels of C15:0 are primarily derived from dietary intake, with dairy fat being a notable source.^[1] Epidemiological and clinical studies have linked lower levels of C15:0 to an increased risk of chronic conditions such as type 2 diabetes, cardiovascular disease, and nonalcoholic fatty liver disease.^[1] This guide provides an in-depth exploration of the mechanisms of action of C15:0, practical experimental protocols, and information on sourcing this compound for research purposes.

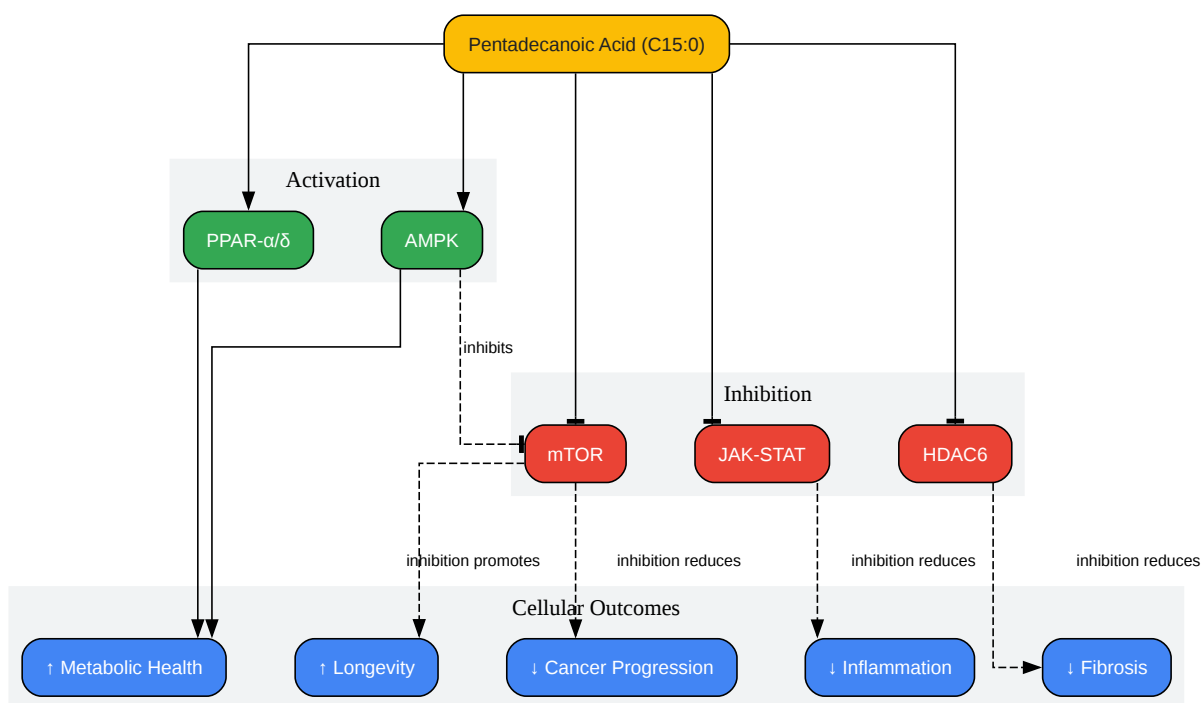
Mechanism of Action: A Multi-Targeted Approach to Cellular Health

Pentadecanoic acid exerts its biological effects through a variety of molecular pathways, positioning it as a molecule of interest for therapeutic development. Its broad-ranging activities

include anti-inflammatory, anti-fibrotic, and anti-cancer effects.^[1] The key mechanisms of action are detailed below.

Key Signaling Pathways Modulated by C15:0

- **AMPK Activation:** Similar to the action of metformin, C15:0 activates AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.^[1] Activated AMPK can subsequently inhibit mTOR, a key pathway in cellular growth and proliferation, thereby influencing longevity.^[1]
- **PPAR- α/δ Activation:** C15:0 also activates peroxisome proliferator-activated receptors alpha and delta (PPAR- α/δ), which are critical in the regulation of lipid metabolism and inflammation.^[1]
- **mTOR Inhibition:** Through both AMPK-dependent and independent mechanisms, C15:0 has been shown to inhibit the mammalian target of rapamycin (mTOR) pathway.^[1] The mTOR pathway is a central regulator of cell growth, proliferation, and survival, and its inhibition is a well-established strategy for extending lifespan in various model organisms.^[1]
- **Inhibition of Pro-inflammatory and Pro-fibrotic Pathways:** C15:0 has been demonstrated to inhibit several pathways implicated in inflammation and fibrosis, including JAK-STAT and HDAC6.^[1]



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Caption: Signaling pathways modulated by Pentadecanoic Acid (C15:0).

Sourcing and Pricing of Pentadecanoic Acid (C15:0)

For research and drug development purposes, high-purity Pentadecanoic Acid is essential. Several chemical suppliers offer this compound in various grades and quantities. The following table provides an overview of potential suppliers. Pricing is subject to change and depends on purity, quantity, and supplier. It is recommended to request quotes directly from the suppliers for the most accurate and up-to-date information.

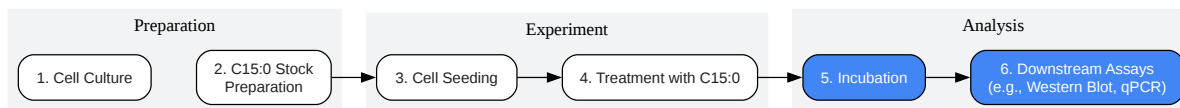
Supplier	Product Name	Purity	Available Quantities
Sigma-Aldrich	Pentadecanoic acid	≥98%	1g, 5g, 25g
Cayman Chemical	Pentadecanoic Acid	≥98%	100mg, 500mg, 1g
Santa Cruz Biotechnology	Pentadecanoic acid	≥98%	1g, 5g
Toronto Research Chemicals	Pentadecanoic Acid	≥98%	100mg, 1g, 5g

Experimental Protocols

The following section outlines a general workflow for in vitro studies investigating the effects of Pentadecanoic Acid on a selected cell line.

Cell Culture and Treatment

- **Cell Line Selection:** Choose a cell line relevant to the research question (e.g., a cancer cell line to study anti-proliferative effects, or a macrophage cell line for anti-inflammatory studies).
- **Cell Culture:** Culture the selected cells in the appropriate medium supplemented with fetal bovine serum (FBS) and antibiotics, and maintain in a humidified incubator at 37°C with 5% CO₂.
- **Preparation of C15:0 Stock Solution:** Dissolve Pentadecanoic Acid in a suitable solvent, such as ethanol or DMSO, to create a high-concentration stock solution.
- **Cell Treatment:** Seed cells in multi-well plates and allow them to adhere overnight. The following day, replace the medium with a fresh medium containing various concentrations of C15:0. Include a vehicle control (medium with the solvent used to dissolve C15:0).
- **Incubation:** Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours).



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Caption: General workflow for in vitro cell-based assays with C15:0.

Downstream Analysis

Following treatment with C15:0, a variety of assays can be performed to assess its biological effects:

- Western Blotting: To analyze the expression and phosphorylation status of key proteins in the signaling pathways of interest (e.g., AMPK, mTOR, p-AMPK, p-mTOR).
- Quantitative PCR (qPCR): To measure changes in the gene expression of relevant targets.
- Cell Viability and Proliferation Assays (e.g., MTT, BrdU): To determine the effect of C15:0 on cell growth and survival.
- ELISA: To quantify the secretion of cytokines or other signaling molecules.

Conclusion

Pentadecanoic Acid (C15:0) is a promising essential fatty acid with significant potential for promoting health and longevity. Its multi-targeted mechanism of action, which includes the modulation of key cellular pathways such as AMPK and mTOR, makes it a compelling candidate for further research and development. This guide has provided a foundational understanding of C15:0, from its molecular mechanisms to practical considerations for its use in a laboratory setting. As research in this area continues to evolve, C15:0 may prove to be a valuable tool in the development of novel therapeutic strategies for a range of age-related diseases.

References

- Venn-Watson, S., & Butterworth, C. (2022). Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds. *Nutrients*, 14(15), 3123. [[Link](#)]

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Sources

- [1. Pentadecanoic Acid \(C15:0\), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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